

# Comparing Disperse Yellow 49 with other yellow disperse dyes

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A Comparative Analysis of **Disperse Yellow 49** and Other Key Yellow Disperse Dyes for Textile Applications

This guide provides a detailed comparison of **Disperse Yellow 49** with other commercially significant yellow disperse dyes. The information is intended for researchers, scientists, and professionals in the textile and materials science fields, offering a compilation of experimental data and standardized protocols to aid in the selection and application of these colorants.

#### **Chemical and Physical Properties**

Disperse dyes are non-ionic colorants with low water solubility, making them suitable for dyeing hydrophobic fibers like polyester. Their performance is intrinsically linked to their chemical structure. **Disperse Yellow 49** is classified as a methine dye, which are known for their bright hues.[1] However, it is sometimes referred to as an azo dye, potentially due to its synthesis precursors or broader chemical groupings.[2] For this comparison, it will be categorized based on its core chromophoric structure. Azo dyes, characterized by the -N=N- group, and quinophthalone dyes are other major chemical classes of yellow disperse dyes.[3]

A summary of the chemical and physical properties of **Disperse Yellow 49** and selected comparator dyes is presented in Table 1.

Table 1: Chemical and Physical Properties of Selected Yellow Disperse Dyes



Property	Disperse Yellow 49	Disperse Yellow 3	Disperse Yellow 54	Disperse Yellow 64	Disperse Yellow 82	Disperse Yellow 211
C.I. Name	Disperse Yellow 49	Disperse Yellow 3	Disperse Yellow 54	Disperse Yellow 64	Disperse Yellow 82	Disperse Yellow 211
CAS Number	54824-37- 2[1]	2832-40- 8[4]	12223-85- 7	12223-86- 8[5]	12239-58- 6[6]	86836-02-4
Chemical Class	Methine[1]	Azo	Quinophth alone	Quinophth alone[3]	Coumarin	Azo
Molecular Formula	C21H22N4O 2[1]	C15H15N3O 2[4]	C18H11NO3	С18H10BrN Оз	C20H19N3O 2[6]	C15H12CIN5
Molecular Weight ( g/mol )	362.43[1]	269.30[4]	289.28	368.18	333.38[6]	361.74
Appearanc e	Light brown powder[1]	Yellow powder	Yellow powder	Yellow grain[5]	Light brown powder[7]	Brilliant green yellow
Solubility	Soluble in acetone and ethanol[1]	Soluble in acetone, ethanol, and benzene[4]	Insoluble in water	Soluble in acetone and pyridine	Soluble in methanol and ethanol	Soluble in acetone and alcohol

## **Performance Comparison: Fastness Properties**

The durability of a dye on a textile substrate is evaluated by its fastness to various environmental factors such as light, washing, and heat (sublimation). These properties are critical for the end-use performance of the dyed fabric. The fastness properties of **Disperse Yellow 49** and the comparator dyes are summarized in Table 2. The ratings are based on the ISO (International Organization for Standardization) and AATCC (American Association of Textile Chemists and Colorists) standards, with higher numbers indicating better fastness.

Table 2: Comparative Fastness Properties of Selected Yellow Disperse Dyes on Polyester



Fastnes s Property	Test Method	Disperse Yellow 49	Disperse Yellow 3	Disperse Yellow 54	Disperse Yellow 64	Disperse Yellow 82	Disperse Yellow 211
Light Fastness	ISO 105- B02 / AATCC 16	7[1]	6[8]	6-7	6-7[5]	4[6]	6-7
Washing Fastness (Color Change)	ISO 105- C06 / AATCC 61	5[1]	4-5[8]	5	4-5[5]	5[6]	5
Washing Fastness (Staining)	ISO 105- C06 / AATCC 61	4-5[1]	4-5[8]	5	4-5[5]	5[6]	5
Sublimati on Fastness	ISO 105- P01 / AATCC 117	-	3	4-5	4[5]	4-5[6]	4-5
Perspirati on Fastness (Staining)	ISO 105- E04 / AATCC 15	5[1]	3	5	-	5[7]	5
Ironing Fastness (Staining)	ISO 105- X11 / AATCC 133	-	3[8]	4	-	-	4-5

# **Experimental Protocols**

Detailed methodologies for the key fastness tests are provided below. These protocols are based on internationally recognized standards to ensure reproducibility and comparability of results.



#### **Light Fastness Testing (ISO 105-B02)**

This method assesses the resistance of the color of textiles to the action of an artificial light source representative of natural daylight (D65).



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**Light Fastness Testing Workflow** 

#### **Washing Fastness Testing (ISO 105-C06)**

This test evaluates the resistance of the color of textiles to domestic or commercial laundering procedures.



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Washing Fastness Testing Workflow

### **Sublimation Fastness Testing (ISO 105-P01)**



This method determines the resistance of the color of textiles to the action of heat, as in processes like calendering or heat-setting.



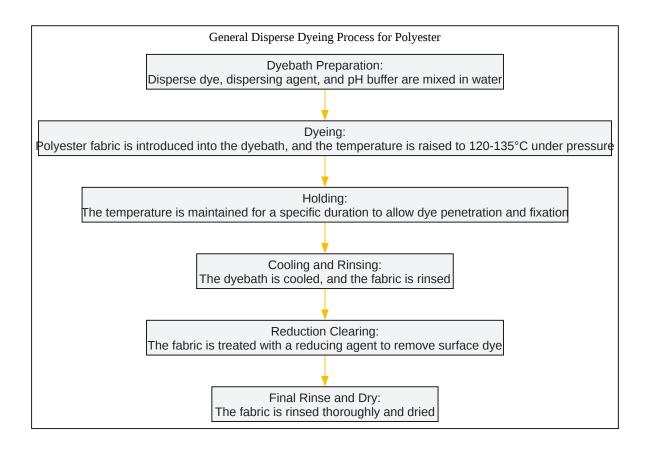
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**Sublimation Fastness Testing Workflow** 

### **Dyeing Process Overview**

The application of disperse dyes to polyester fibers typically involves a high-temperature dyeing process. The following diagram illustrates a general workflow for disperse dyeing.





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Disperse Dyeing Process Workflow

#### Conclusion

**Disperse Yellow 49** exhibits excellent lightfastness and very good to excellent wash fastness, making it a high-performance dye for applications demanding durability to light and laundering. When compared to other yellow disperse dyes, its lightfastness is among the highest. Its performance is comparable or superior to many azo and quinophthalone yellow dyes in terms



of wash fastness. The selection of an appropriate yellow disperse dye will depend on the specific end-use requirements, with considerations for the required fastness to light, washing, and heat, as well as the desired shade and economic factors. This guide provides the foundational data to assist in making an informed decision.

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